

Sodium Octanesulfonate: A Versatile Intermediate in Chemical Synthesis

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Compound of Interest

Compound Name: Sodium octanesulfonate

Cat. No.: B105315

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A Technical Guide for Researchers and Drug Development Professionals

Introduction

Sodium octanesulfonate, a versatile organosulfur compound, is widely recognized for its utility as an ion-pairing reagent in chromatography. However, its role as a chemical intermediate in organic synthesis is an area of growing interest, offering a unique combination of a hydrophobic alkyl chain and a hydrophilic sulfonate group. This technical guide provides an in-depth exploration of **sodium octanesulfonate**'s application as a synthetic precursor, focusing on its preparation and its burgeoning role in the development of specialized materials.

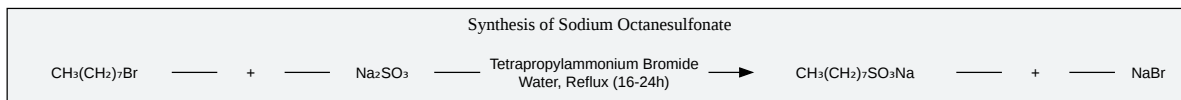
Synthesis of Sodium Octanesulfonate

The most common and well-documented method for the synthesis of **sodium octanesulfonate** is the sulfonation of an octyl halide, typically 1-bromooctane, with sodium sulfite. This nucleophilic substitution reaction is often facilitated by a phase-transfer catalyst to enhance the reaction rate and yield.

Experimental Protocol: Synthesis from 1-Bromooctane[1]

A detailed experimental protocol for the synthesis of **sodium octanesulfonate** is provided in Chinese patent CN102351743A.[1] The process involves the reaction of 1-bromooctane with anhydrous sodium sulfite in an aqueous medium, catalyzed by tetrapropylammonium bromide.

Reaction Scheme:

[Click to download full resolution via product page](#)Caption: Synthesis of **Sodium Octanesulfonate**.

Materials and Reagents:

Reagent	Molar Ratio	Notes
1-Bromooctane	0.65	
Anhydrous Sodium Sulfite	1	
Water	25	
Tetrapropylammonium Bromide	0.004-0.006	Phase-transfer catalyst

Procedure:

- To a reaction vessel equipped with a reflux condenser and mechanical stirrer, add anhydrous sodium sulfite, water, 1-bromooctane, and tetrapropylammonium bromide in the specified molar ratios.
- Heat the mixture to reflux and maintain for 16-24 hours with continuous stirring.
- After the reaction is complete, evaporate the water under reduced pressure.
- Dry and grind the resulting solid residue.

- Extract the crude product from the solid mixture using absolute ethanol in a Soxhlet extractor.
- Recrystallize the crude product from absolute ethanol.
- Filter the purified product and dry under vacuum for 2-4 hours to obtain the final product.

Quantitative Data:

Parameter	Value
Yield	66%

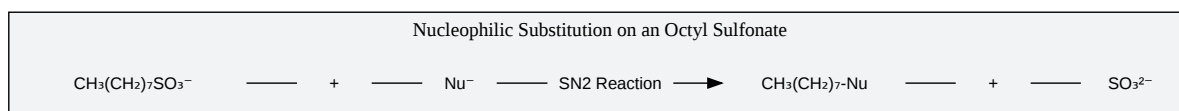
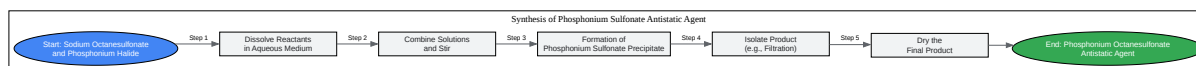
Applications as a Chemical Intermediate

Sodium octanesulfonate's utility as a chemical intermediate stems from its bifunctional nature. The sulfonate group can act as a leaving group in nucleophilic substitution reactions, while the long alkyl chain imparts specific physical properties to the target molecules.

Synthesis of Antistatic Agents

A significant application of **sodium octanesulfonate** as a chemical intermediate is in the preparation of antistatic agents. These agents are crucial in various industries, including textiles and electronics, to prevent the buildup of static electricity. One approach involves the reaction of a sodium alkyl sulfonate with a phosphonium salt.

Workflow for Antistatic Agent Synthesis:



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References

- 1. CN102351743A - Preparation method of ion-pair chromatography reagent sodium octane-1-sulfonate - Google Patents [patents.google.com]
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